

The Thermal Stability and Decomposition of Tungsten Hexacarbonyl: A Technical Guide

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Compound of Interest

Compound Name: Hexacarbonyltungsten

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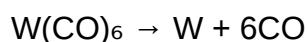
An in-depth exploration for researchers, scientists, and drug development professionals into the thermal characteristics of tungsten hexacarbonyl, detailing its decomposition pathways, kinetics, and the experimental methodologies used for its analysis.

Tungsten hexacarbonyl, $W(CO)_6$, is a volatile, white crystalline solid that serves as a crucial precursor in various chemical processes, most notably in the chemical vapor deposition (CVD) of tungsten thin films for microelectronics.[1][2] Its utility is intrinsically linked to its thermal stability and decomposition characteristics. Understanding the conditions under which $W(CO)_6$ breaks down, the products it forms, and the kinetics of this transformation is paramount for controlling deposition processes and other applications. This guide provides a comprehensive overview of the thermal behavior of tungsten hexacarbonyl.

Thermal Decomposition Profile

Tungsten hexacarbonyl is relatively stable in air but decomposes upon heating.[3] The decomposition process is complex and can be influenced by various factors, including temperature, pressure, the surrounding atmosphere, and the nature of the substrate. The decomposition generally begins at temperatures around 150°C, with significant decomposition occurring in the range of 200°C to 600°C.[2][4][5]

The primary decomposition reaction involves the stripping of carbon monoxide ligands to yield metallic tungsten:



However, the process is often more intricate, with the potential for the formation of tungsten oxides and the incorporation of carbon into the final tungsten deposit, particularly at lower temperatures.[4][6][7] The presence of oxygen-containing species can lead to the formation of tungsten oxides, while the disproportionation of carbon monoxide can result in carbon deposition.[7]

Decomposition Products

The decomposition of tungsten hexacarbonyl can yield a variety of solid and gaseous products depending on the experimental conditions. The primary intended solid product is tungsten metal. However, impurities such as tungsten oxides (e.g., WO_2 , WO_3) and carbon are often co-deposited.[4][6][7] The main gaseous product is carbon monoxide, with minor amounts of carbon dioxide also potentially being formed.[7]

Quantitative Decomposition Data

The following tables summarize key quantitative data related to the thermal decomposition of tungsten hexacarbonyl, compiled from various studies.

Parameter	Value	Conditions/Notes
Decomposition Temperature	Decomposes without melting at 150°C[2]	
Deposition temperature range: 200 - 600°C[4]	For Chemical Vapor Deposition	
Activation Energy (Homogeneous)	62.6 kcal/g-mole	
~70 kcal/g-mole[7]		
Activation Energy (Heterogeneous)	36.6 kcal/g-mole	
~35 kcal/g-mole[7]		
Enthalpy of Sublimation (ΔH_{sub})	59.4 \pm 1.9 kJ/mol[8]	

Experimental Protocols for Thermal Analysis

Several analytical techniques are employed to study the thermal stability and decomposition of tungsten hexacarbonyl. The most common methods include Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Mass Spectrometry (MS).

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which $W(CO)_6$ sublimates and decomposes by measuring the change in mass as a function of temperature.

Methodology:

- A small, precisely weighed sample of tungsten hexacarbonyl (typically in the milligram range) is placed in a sample pan (e.g., alumina, platinum).
- The sample pan is placed in a high-precision balance within a furnace.
- The furnace is heated at a controlled, constant rate (e.g., 10 °C/min) under a specific atmosphere (e.g., nitrogen, argon) to prevent oxidation.^{[8][9]}
- The mass of the sample is continuously monitored as the temperature increases.
- A plot of mass versus temperature (TGA curve) is generated. Sublimation and decomposition events are identified by mass loss steps in the curve.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with the phase transitions and decomposition of $W(CO)_6$ as a function of temperature.

Methodology:

- A small, weighed sample of tungsten hexacarbonyl is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
- Both the sample and reference pans are placed in a DSC cell and heated at a constant rate.

- The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- Endothermic events (like melting or sublimation) and exothermic events (like decomposition) are recorded as peaks in the DSC thermogram.

Mass Spectrometry (MS)

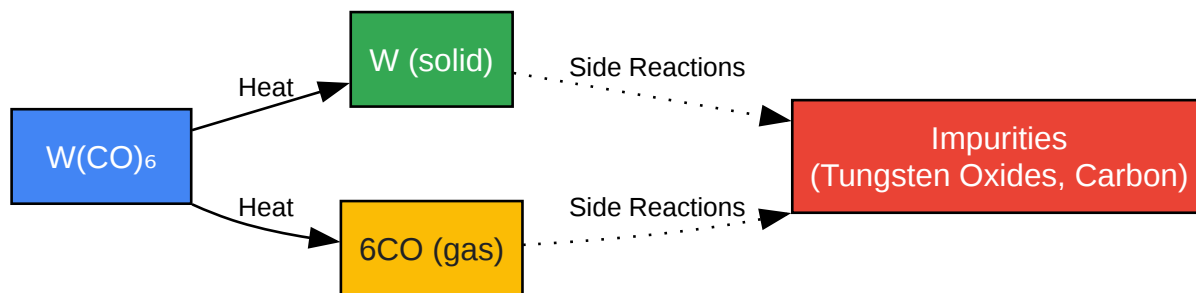
Objective: To identify the gaseous products evolved during the thermal decomposition of $W(CO)_6$.

Methodology:

- Tungsten hexacarbonyl is heated in a chamber connected to a mass spectrometer.
- As the compound decomposes, the volatile products are introduced into the ion source of the mass spectrometer.
- The evolved gases are ionized, and the resulting ions are separated based on their mass-to-charge ratio.
- The mass spectrum reveals the identity and relative abundance of the decomposition products. This technique is often coupled with TGA (TGA-MS) to correlate gas evolution with specific mass loss events.

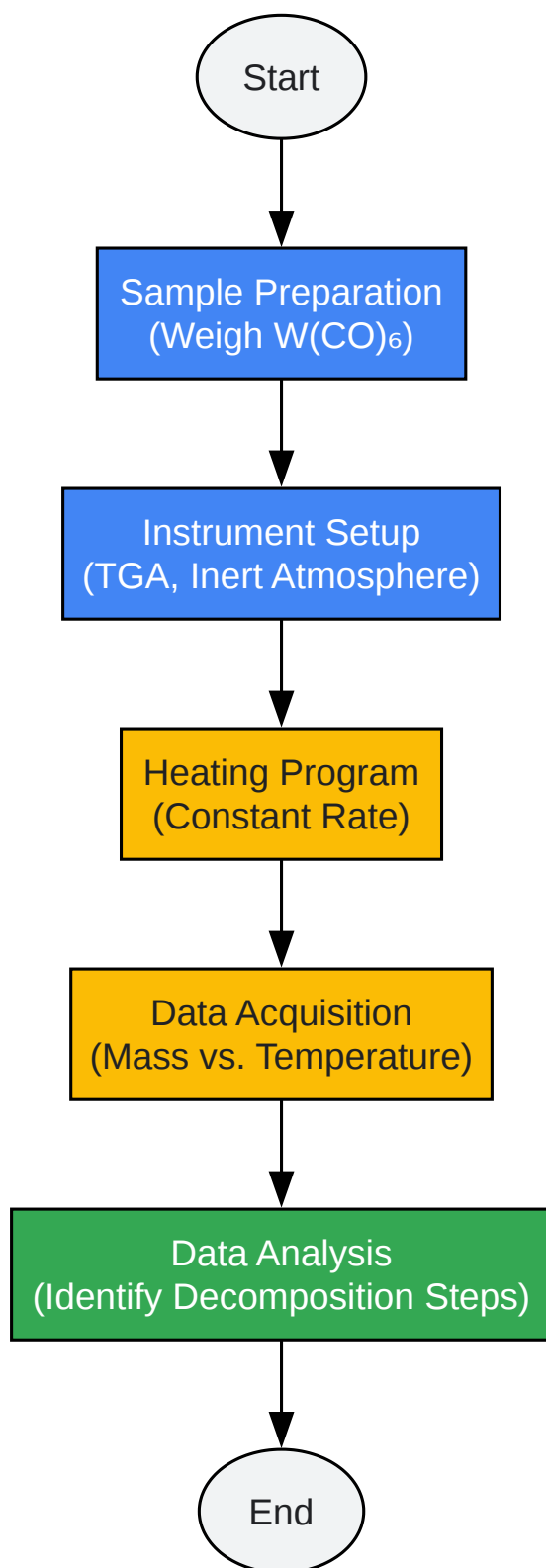
Visualizing Decomposition and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the decomposition pathway of tungsten hexacarbonyl and a typical experimental workflow for its thermal analysis.



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Caption: Simplified decomposition pathway of tungsten hexacarbonyl.



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Caption: Experimental workflow for Thermogravimetric Analysis (TGA).

Conclusion

The thermal decomposition of tungsten hexacarbonyl is a multifaceted process that is fundamental to its application in materials science and beyond. A thorough understanding of its decomposition temperature, the products formed, and the kinetics of the reaction is essential for optimizing processes that utilize this versatile precursor. The experimental techniques outlined in this guide provide the necessary tools for researchers to probe the thermal behavior of W(CO)_6 and tailor its decomposition to achieve desired outcomes.

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